

Personal protective equipment for handling pyridine-3,4-diol

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Compound of Interest

Compound Name: *pyridine-3,4-diol*

Cat. No.: *B075182*

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Essential Safety and Handling Guide for Pyridine-3,4-diol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **pyridine-3,4-diol** (also known as 3,4-dihydroxypyridine). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Quantitative Safety Data

The following table summarizes the available quantitative data for **pyridine-3,4-diol** and related compounds. It is important to note that specific occupational exposure limits and comprehensive toxicological data for **pyridine-3,4-diol** are not readily available. Therefore, data for related compounds are provided for reference and should be interpreted with caution.

Property	Value	Source / Comments
Molecular Formula	C5H5NO2	[1][2]
Molecular Weight	111.1 g/mol	[1][2]
Boiling Point	270.5°C at 760 mmHg	[3]
Flash Point	117.4°C	[3]
GHS Hazard Statements	H302, H315, H319, H335	[1] Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.
Occupational Exposure Limits	No data available for pyridine-3,4-diol. For Pyridine: OSHA PEL: 5 ppm (TWA).	[4] It is recommended to handle pyridine-3,4-diol with the assumption of similar or greater toxicity than pyridine until specific data is available.
LD50 (Oral, Rat)	No data available for pyridine-3,4-diol. For Pyridine: 891 mg/kg.	[5]
LD50 (Dermal, Rabbit)	No data available for pyridine-3,4-diol. For Pyridine: 1121 mg/kg.	[5]

Experimental Protocols: Safe Handling and Disposal of Pyridine-3,4-diol

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against exposure to **pyridine-3,4-diol**. The following PPE is mandatory when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield must be worn at all times to protect against splashes.[6]

- Hand Protection: Chemical-resistant gloves, such as nitrile or butyl rubber, are required. Gloves should be inspected for tears or punctures before each use.^[6]
- Body Protection: A fully buttoned laboratory coat must be worn to protect the skin.^[6]
- Respiratory Protection: All handling of **pyridine-3,4-diol** should occur within a certified chemical fume hood to minimize inhalation exposure.^[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **pyridine-3,4-diol**.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary materials, including glassware, reagents, and waste containers.
 - Don all required PPE as specified above.
- Handling:
 - Weigh the required amount of **pyridine-3,4-diol** inside the fume hood.
 - Carefully transfer the compound to the reaction vessel, avoiding the creation of dust.
 - Should any spillage occur, immediately decontaminate the affected surfaces following the spill response protocol.
- Cleanup:
 - Decontaminate all glassware and surfaces that have come into contact with **pyridine-3,4-diol**.
 - Dispose of all waste in the designated hazardous waste containers.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

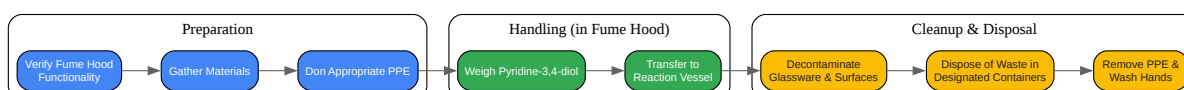
Disposal Plan

Proper disposal of **pyridine-3,4-diol** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **pyridine-3,4-diol**, including contaminated gloves, wipes, and disposable labware, in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Container Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**pyridine-3,4-diol**," and the associated hazards (e.g., Irritant, Harmful).
- Storage and Disposal:
 - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Arrange for pickup and disposal by your institution's EHS-approved hazardous waste management service.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **pyridine-3,4-diol**.



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Caption: Workflow for the safe handling and disposal of **pyridine-3,4-diol**.

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